Sourcing 5-Fluoro-2-methoxybenzoic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*5-Fluoro-2-methoxybenzoic acid*
CAS No.:	*394-04-7*
Cat. No.:	*B1349806*

Get Quote

For scientists and professionals engaged in drug discovery and development, the reliable procurement of high-purity chemical intermediates is a critical, yet often challenging, aspect of the research workflow. This guide provides an in-depth technical overview of **5-Fluoro-2-methoxybenzoic acid** (CAS No. 394-04-7), a key building block in the synthesis of various pharmaceuticals. We will explore its applications, outline key quality considerations, and provide a comparative analysis of commercial suppliers to aid in making informed purchasing decisions.

Introduction to 5-Fluoro-2-methoxybenzoic acid

5-Fluoro-2-methoxybenzoic acid is a fluorinated aromatic carboxylic acid that serves as a vital intermediate in organic synthesis. Its molecular structure, featuring a fluorine atom and a methoxy group on the benzoic acid core, imparts unique chemical properties that are leveraged in the development of complex, biologically active molecules.

Notably, this compound is a key starting material for the synthesis of Pirtobrutinib, a treatment for mantle cell lymphoma (MCL) and chronic lymphocytic leukemia (CLL).[1] Its utility extends

© 2026 BenchChem. All rights reserved.

to the synthesis of other novel therapeutic agents, making it a compound of significant interest in medicinal chemistry.[2][3]

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **5-Fluoro-2-methoxybenzoic acid** for research purposes. The choice of supplier often depends on factors such as purity, available quantities, cost, and the availability of comprehensive analytical documentation like Certificates of Analysis (CoA) and Safety Data Sheets (SDS). Below is a comparative table of prominent suppliers.

Supplier	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight	Melting Point
Thermo Scientific (Alfa Aesar)	97%	1 g	394-04-7	C8H7FO3	170.14 g/mol	86-90°C
Sigma-Aldrich	97%	Varies	394-04-7	C8H7FO3	170.14 g/mol	87-91°C
Enanti Labs	≥ 98.0%	Bulk	394-04-7	C8H7FO3	170.14 g/mol	87-91°C
CymitQuimica	98%	1g - 500g	394-04-7	C8H7FO3	170.14 g/mol	Not specified
SynQuest Laboratories	Not specified	Inquire	394-04-7	C8H7FO3	170.14 g/mol	Not specified
BLD Pharm	Not specified	Varies	394-04-7	Not specified	Not specified	Not specified

Quality Control: Ensuring Purity and Identity

Given its role as a precursor in pharmaceutical synthesis, verifying the purity and identity of **5-Fluoro-2-methoxybenzoic acid** is paramount. Impurities can lead to unwanted side reactions,

© 2026 BenchChem. All rights reserved.

lower yields, and complications in downstream applications. A robust quality control (QC) workflow is essential.

Experimental Protocol: Purity and Identity Verification by UHPLC-MS/MS

This protocol outlines a reliable method for the analysis of **5-Fluoro-2-methoxybenzoic acid** using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS). This technique offers high sensitivity and selectivity, allowing for the accurate quantification of the target compound and the detection of potential impurities. [4]

Materials and Reagents:

- **5-Fluoro-2-methoxybenzoic acid** sample
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Volumetric flasks, pipettes, and vials

Instrumentation:

- UHPLC system (e.g., PerkinElmer UHPLC System)[4]
- Tandem mass spectrometer (e.g., PerkinElmer QSight® 220 MS/MS)[4]
- C18 reverse-phase column

Procedure:

- Standard Preparation:
  - Accurately weigh approximately 10 mg of the **5-Fluoro-2-methoxybenzoic acid** reference standard and dissolve it in a 1:1 mixture of acetonitrile and water to a final volume of 10

© 2026 BenchChem. All rights reserved.

mL to create a 1 mg/mL stock solution.

- Perform serial dilutions of the stock solution to prepare a series of calibration standards at concentrations ranging from 1 µg/mL to 100 µg/mL.

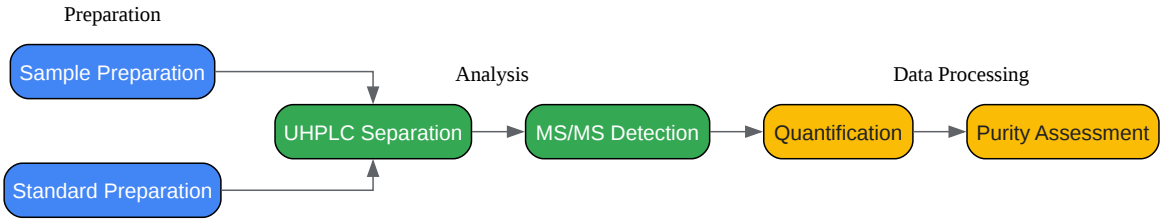
- Sample Preparation:
  - Prepare a sample solution of the procured **5-Fluoro-2-methoxybenzoic acid** at a concentration of 10 µg/mL in a 1:1 acetonitrile/water mixture.
- UHPLC Method:
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: Start with 95% A, ramp to 95% B over 3 minutes, hold for 1 minute, and return to initial conditions.
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 5 µL
  - Column Temperature: 40°C
- MS/MS Method:
  - Ionization Mode: Electrospray Ionization (ESI), Negative
  - Scan Type: Multiple Reaction Monitoring (MRM)
  - Precursor Ion (Q1): m/z 169.0 (corresponding to $[M-H]^-$)
  - Product Ions (Q3): Monitor for characteristic fragment ions (to be determined by infusion of the standard).
  - Source Parameters: Optimize drying gas flow, nebulizer pressure, and source temperature according to the instrument manufacturer's recommendations.

© 2026 BenchChem. All rights reserved.

- Data Analysis:
  - Generate a calibration curve from the standard solutions.
  - Quantify the concentration of **5-Fluoro-2-methoxybenzoic acid** in the sample.
  - Analyze the chromatogram for the presence of any impurity peaks.

Workflow Visualization

The following diagram illustrates the key steps in the quality control workflow for **5-Fluoro-2-methoxybenzoic acid**.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5 Fluoro 2 Methoxy Benzoic Acid Manufacturer | Enanti [enantilabs.com]
- 2. chemimpex.com [chemimpex.com]
- 3. ossila.com [ossila.com]

© 2026 BenchChem. All rights reserved.

- 4. s4science.at [s4science.at]
- To cite this document: BenchChem. [Sourcing 5-Fluoro-2-methoxybenzoic Acid: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349806/docs#sourcing-5-fluoro-2-methoxybenzoic-acid-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check